

Personal Protective Equipment (PPE) & Handling Guide: FMF-01-086-2

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Compound of Interest

Compound Name: FMF-01-086-2

CAS No.: 2135622-31-8

Cat. No.: B607484

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Emergency Response & Immediate Action

For immediate reference in case of exposure or spill.

Event	Immediate Action
Skin Contact	Wash immediately with soap and copious water for 15 minutes. Do not scrub vigorously (avoids abrading skin barrier). Remove contaminated clothing.[1][2]
Eye Contact	Rinse cautiously with water for 15 minutes, lifting eyelids. Remove contact lenses if present. [1] Seek medical attention.
Inhalation	Evacuate to fresh air.[1][2] If breathing is difficult, give oxygen. Evaluation by medical personnel is mandatory due to the acrylamide warhead.
Spill (Solid)	Dampen with a wet paper towel (to prevent dust) and wipe up. Do not dry sweep. Place in a sealed hazardous waste bag.
Spill (Solution)	Absorb with inert material (vermiculite/chem-mats). Clean surface with 10% bleach followed by 70% ethanol.

Risk Assessment & Hazard Identification

Scientific Rationale: **FMF-01-086-2** is not a generic reagent; it is a targeted covalent inhibitor (TCI) designed to form an irreversible bond with cysteine residues (specifically targeting Aurora Kinases A/B/C) [1, 2].

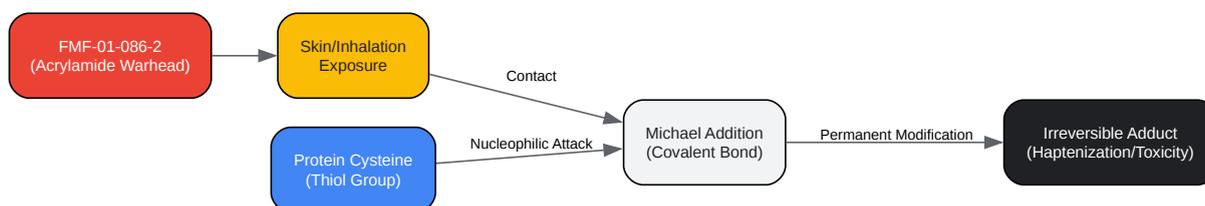
Chemical Hazard Profile

- Warhead: Acrylamide (Electrophilic).
- Reactivity: Michael Acceptor. Forms irreversible covalent bonds with nucleophiles (SH-groups).
- Potency: Nanomolar (IC50 ≈ 29–63 nM).

- Toxicological Concern:
 - Sensitizer: Potential for haptization (immune response triggering) upon skin contact due to protein adduct formation [3].
 - Cytotoxicity: Potent anti-proliferative agent; disrupts cell cycle (G2/M arrest).

DOT Diagram: Mechanism of Covalent Hazard

Visualizing why this compound requires specific handling beyond standard inhibitors.



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Caption: The acrylamide moiety of **FMF-01-086-2** acts as a "warhead," creating permanent bonds with biological proteins, necessitating strict barrier protection.

PPE Selection & Justification

Protocol designed to prevent contact with the electrophilic warhead.

PPE Category	Specification	Scientific Justification
Hand Protection	Double Nitrile Gloves (min 0.11 mm thickness).	Permeation Resistance: Covalent inhibitors dissolved in DMSO can penetrate single layers. The outer glove protects against the chemical; the inner glove protects against the solvent.
Respiratory	Fume Hood (Class II) or N95/P100 (if hood unavailable).	Dust Control: As a solid, the acrylamide warhead poses an inhalation risk. Once in solution, vapor pressure is low, but aerosols remain a risk.
Eye Protection	Chemical Splash Goggles or Safety Glasses with Side Shields.	Mucosal Protection: Prevents irreversible alkylation of corneal proteins.
Body Protection	Lab Coat (Buttoned, Tyvek sleeves recommended).	Skin Barrier: Prevents incidental contact with wrists/forearms during pipetting.

Operational Handling Protocol

Objective: Maintain compound integrity while ensuring zero exposure.

A. Weighing & Solubilization (Critical Step)

Most exposure accidents occur during the transition from solid to liquid state.

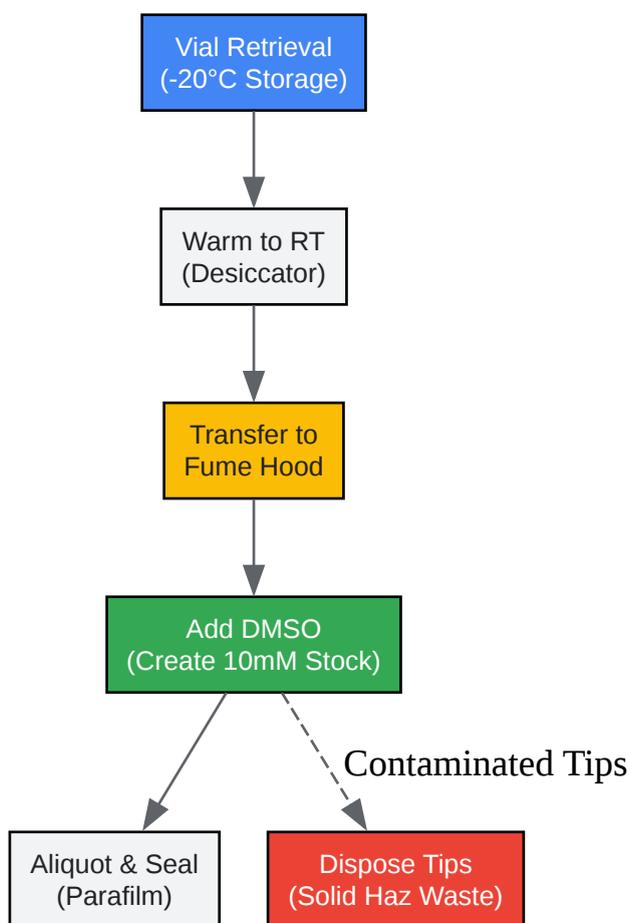
- Preparation: Allow the vial to warm to room temperature before opening (prevents condensation and hydrolysis of the acrylamide).
- Environment: Perform all weighing inside a certified chemical fume hood.
- Static Control: Use an anti-static gun if the powder is flighty.

- Solvent Addition:
 - Solvent: DMSO (Dimethyl sulfoxide) is the preferred solvent.
 - Technique: Add DMSO to the powder. Do not dump powder into DMSO.
 - Note: **FMF-01-086-2** is hydrophobic; vortexing may be required.
- Aliquot Storage: Immediately aliquot into single-use volumes to avoid freeze-thaw cycles which can degrade the reactive warhead.

B. Experimental Usage (In Vitro/Cellular)[3]

- Concentration: Typical IC50 is ~30–60 nM [1]. Stock solutions are often 10 mM.
- Dilution: Perform serial dilutions in DMSO first, then transfer to media.
- Inactivation: Any leftover working solution containing media/buffer should be treated as hazardous waste.

DOT Diagram: Safe Handling Workflow



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Caption: Step-by-step workflow to minimize warhead degradation and user exposure.

Waste Disposal & Deactivation

Principle: Covalent inhibitors must be destroyed, not just diluted.

- Solid Waste: Tips, tubes, and weigh boats contaminated with **FMF-01-086-2** must be incinerated. Label as "Toxic/Covalent Inhibitor."
- Liquid Waste: Collect in a dedicated carboy. Do not pour down the drain.
- Chemical Deactivation (Spills): Treat surface with a solution of 10% Bleach (Sodium Hypochlorite) or a specific nucleophile scavenger (like cysteine or glutathione solution) if available, to "quench" the reactive acrylamide group before cleaning [4].

References

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